

Acid Green 25 CAS number and molecular weight.

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Compound of Interest

Compound Name: Acid Green 25

Cat. No.: B7798398

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An In-Depth Technical Guide to Acid Green 25

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Green 25**, a synthetic dye with significant applications in biomedical research and various industrial processes. This document details its chemical and physical properties, highlights its use in histological staining with a detailed experimental protocol, and outlines its broader applications.

Core Chemical and Physical Properties

Acid Green 25, also known by several synonyms including Alizarin Cyanine Green and C.I. 61570, is an anthraquinone-based acid dye. Its vibrant green color and solubility in water make it a versatile agent for a range of applications.

Property	Value	Reference(s)
CAS Number	4403-90-1	[1][2][3][4]
Molecular Formula	C ₂₈ H ₂₀ N ₂ Na ₂ O ₈ S ₂	[1][2]
Molecular Weight	622.58 g/mol	[1][2][3][4]
Appearance	Dark green to blue-green powder	[1]
Solubility	Soluble in water. Slightly soluble in acetone, ethanol, and pyridine. Insoluble in chloroform and toluene.	[4]

Histological Applications and Staining Mechanism

In the realm of biomedical research, **Acid Green 25** is predominantly utilized as a counterstain in histology, particularly in trichrome staining methods like Masson's Trichrome.[5] This technique is invaluable for differentiating cellular and extracellular components in tissue sections.

The staining mechanism of **Acid Green 25** is based on an electrostatic interaction. As an anionic dye, its negatively charged sulfonate groups are attracted to positively charged (cationic) components in tissues, such as the amino groups of proteins found in cytoplasm and connective tissue. This affinity allows it to impart a distinct green color to these structures, providing a sharp contrast to nuclear and other specific stains.

Experimental Protocol: Masson's Trichrome Staining

The following protocol is a standard method for Masson's Trichrome staining, adapted to utilize a green counterstain like **Acid Green 25** for visualizing collagen fibers. This technique is instrumental in studying fibrosis and other connective tissue pathologies.

Objective: To differentiate collagen, muscle, fibrin, and erythrocytes in tissue sections.

Principle: This method employs three different stains to highlight specific tissue components. A nuclear stain (Weigert's Hematoxylin) colors the cell nuclei black. A plasma stain (Biebrich scarlet-acid fuchsin) stains muscle and cytoplasm red. A connective tissue stain (**Acid Green 25**) will then specifically color collagen fibers green.[1]

Reagents:

- Bouin's Solution
- Weigert's Iron Hematoxylin Solution
- Biebrich Scarlet-Acid Fuchsin Solution
- Phosphomolybdic/Phosphotungstic Acid Solution
- **Acid Green 25** Solution (e.g., 2% in 1% acetic acid)
- 1% Acetic Acid Solution
- Graded alcohols (70%, 95%, 100%)
- Xylene
- Mounting medium

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer through two changes of 100% ethanol for 3 minutes each.
 - Transfer through 95% ethanol for 2 minutes.
 - Transfer through 70% ethanol for 1 minute.
 - Rinse in running tap water for 3 minutes.[4]

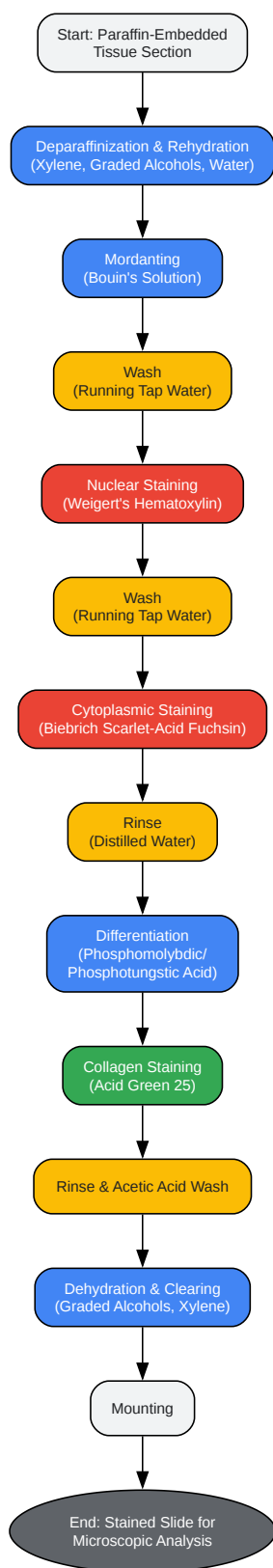
- Mordanting:
 - For formalin-fixed tissues, re-fix in Bouin's solution at 56°C for 1 hour or overnight at room temperature to improve stain quality.[\[1\]](#)[\[4\]](#)
 - Wash in running tap water for 5-10 minutes to remove the yellow color.[\[1\]](#)[\[4\]](#)
- Nuclear Staining:
 - Stain in Weigert's Hematoxylin for 10 minutes.[\[1\]](#)
 - Wash in running water for 10 minutes.[\[1\]](#)
 - Rinse in distilled water.[\[1\]](#)
- Cytoplasmic Staining:
 - Stain in Biebrich Scarlet-Acid Fuchsin solution for 10-15 minutes.[\[1\]](#)
 - Rinse in distilled water.[\[1\]](#)
- Differentiation:
 - Differentiate in phosphomolybdic-phosphotungstic acid solution for 10-15 minutes, or until the collagen is no longer red.[\[1\]](#)
- Collagen Staining:
 - Transfer directly to the **Acid Green 25** solution and stain for 5-10 minutes.[\[1\]](#)
 - Rinse briefly in distilled water.[\[1\]](#)
- Final Rinse and Dehydration:
 - Rinse in 1% acetic acid solution for 2-5 minutes.[\[1\]](#)
 - Wash in distilled water.[\[1\]](#)
 - Dehydrate rapidly through 95% and 100% ethanol.[\[1\]](#)

- Clear in two changes of xylene.[\[1\]](#)
- Mounting:
 - Mount with a permanent mounting medium.[\[1\]](#)

Expected Results:

- Nuclei: Black
- Cytoplasm, keratin, muscle fibers: Red
- Collagen and mucus: Green

Workflow for Masson's Trichrome Staining



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Caption: Workflow of the Masson's Trichrome staining protocol.

Other Research and Industrial Applications

Beyond its use in histology, **Acid Green 25** has applications in various other fields:

- **Environmental Monitoring:** It can be used as a tracer dye to study water flow and dispersion in aquatic environments.[1]
- **Textile and Leather Industry:** It is widely used for dyeing natural and synthetic fibers such as wool, silk, polyamide, and leather.[4]
- **Cosmetics and Pharmaceuticals:** It serves as a colorant in products like shampoos, lotions, and certain drug formulations.[1]
- **Adsorption Studies:** Researchers have utilized **Acid Green 25** in studies investigating the removal of dyes from aqueous solutions, which has implications for environmental remediation.[3]

Toxicological Information

Toxicological studies on **Acid Green 25** have been conducted to assess its safety. Like many anthraquinone dyes, its potential for mutagenicity and carcinogenicity has been a subject of investigation. While some studies have shown that it does not induce gene mutations in bacteria, there is ongoing research into its long-term effects. It is classified as a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting. Users should always consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

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